

Hodgkinsine Sources and Bioactivity

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Compound Focus: Hodgkinsine

CAS No.: 18210-71-4

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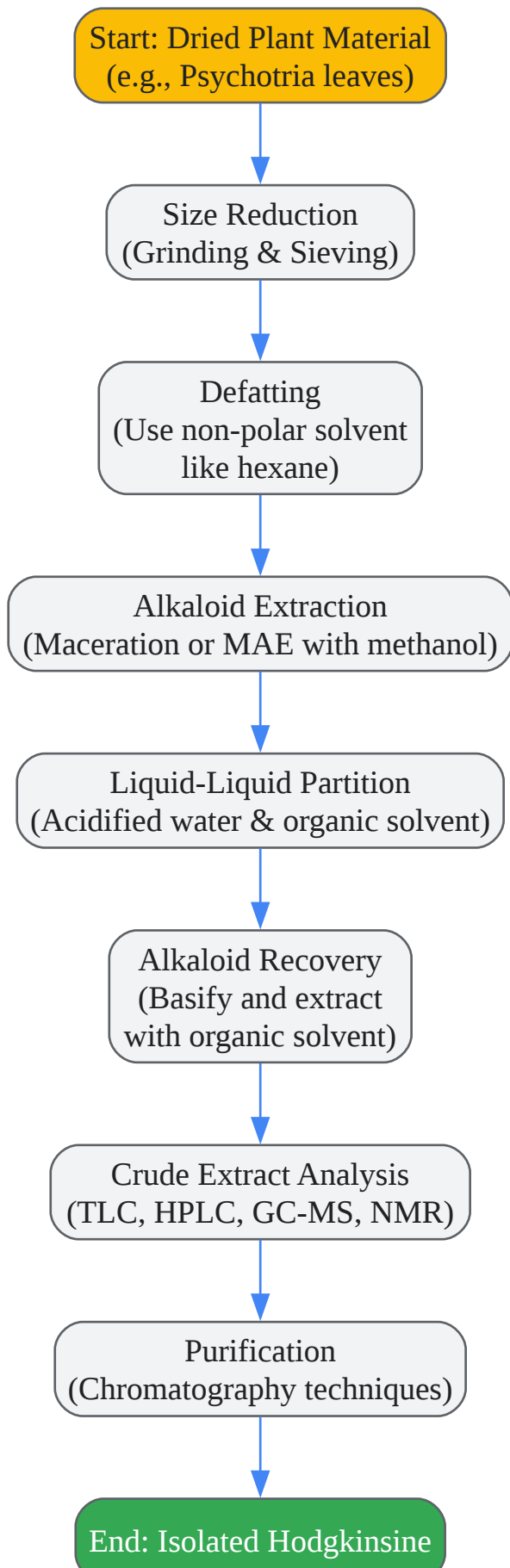
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The table below summarizes the key information found in recent scientific literature:

Aspect	Details
Primary Plant Source	Plants from the <i>Psychotria</i> genus, specifically <i>Psychotria malayana</i> Jack and <i>Psychotria colorata</i> [1] [2].
Plant Part Used	Leaves and flowers [2].
Reported Pharmacological Activity	Potent analgesic (pain-relieving) activity, suspected to have an opioid-like mechanism [2].
Additional Findings	In <i>Psychotria malayana</i> , hodgkinsine was identified as a major alkaloid through metabolomic studies. It also showed high binding affinity in molecular docking studies against the α -glucosidase enzyme, suggesting potential anti-diabetic application [1].

Workflow for Alkaloid Extraction & Analysis

Since a dedicated **hodgkinsine** extraction protocol was not found, the following diagram outlines a generalized workflow for extracting and analyzing alkaloids from plant material, based on common laboratory practices. You can use this as a foundational framework.



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Generalized workflow for the extraction and isolation of alkaloids like **hodgkinsine** from plant material.

Methodological Considerations for Researchers

To build upon the general workflow, here are some technical insights and suggestions for developing a robust method:

- **Modern Extraction Techniques:** While traditional maceration is common, techniques like **Microwave-Assisted Extraction (MAE)** can offer higher efficiency, shorter extraction times, and improved yield for various alkaloids [3]. Methanol is frequently reported as an effective solvent for initial alkaloid extraction [1].
- **Analytical Techniques for Identification:** The identified studies used a combination of **GC-MS (Gas Chromatography-Mass Spectrometry)** and **NMR (Nuclear Magnetic Resonance)** spectroscopy to confidently identify **hodgkinsine** and other alkaloids in complex plant extracts [1]. These are essential tools for confirmation.
- **Activity-Guided Fractionation:** Given that **hodgkinsine** is noted for its strong bioactivity, an **activity-guided isolation** approach is highly relevant. This involves tracking the analgesic or other target bioactivity throughout the fractionation process to ensure the active compound is being purified [4].
- **Handling and Stability:** One study on a related *Psychotria* alkaloid (psychollatine) noted its stability at temperatures below 65°C [2]. While data specific to **hodgkinsine** is needed, this suggests controlling temperature during extraction and drying is a critical parameter to investigate.

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